

Commercial Suppliers of 4-Nitrobenzaldehyde-d4: A Technical Guide

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Compound of Interest

Compound Name: 4-Nitrobenzaldehyde-d4

Cat. No.: B561863

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of commercial suppliers for **4-Nitrobenzaldehyde-d4**, a crucial deuterated internal standard for mass spectrometry-based quantitative analysis. This document outlines key technical specifications from various suppliers, detailed experimental protocols for its characterization and application, and visual representations of critical workflows to support researchers in drug development and other scientific fields.

Supplier and Product Specifications

4-Nitrobenzaldehyde-d4 is available from several reputable chemical suppliers. The following table summarizes the key quantitative data for easy comparison. It is important to note that specifications, particularly isotopic enrichment and chemical purity, can vary between batches. Therefore, it is always recommended to consult the certificate of analysis for the specific lot purchased.

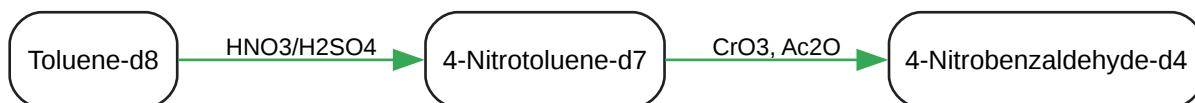
Supplier	Product Number	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Stated Chemical Purity	Stated Isotopic Enrichment
Sigma-Aldrich	721263	1020718-72-2	O ₂ NC ₆ D ₄ C ₆ H ₃ O	155.14	≥98% (CP) (HPLC)[1]	98 atom % D
Clearsynth	CS-T-59330	1020718-72-2	C ₇ HD ₄ NO ₃	155.14	97.45% (HPLC)[1]	Not specified
Santa Cruz Biotechnology	sc-213868	1020718-72-2	C ₇ HD ₄ NO ₃	155.14	≥98%	Not specified
Toronto Research Chemicals	N492132	1020718-72-2	C ₇ HD ₄ NO ₃	155.14	Not specified	Not specified

Experimental Protocols

Synthesis of 4-Nitrobenzaldehyde-d4 (Illustrative)

While researchers typically purchase this deuterated standard, understanding its synthesis can be valuable. A common route involves the deuteration of a suitable precursor followed by oxidation. The following is a generalized protocol adapted from established methods for the synthesis of the non-deuterated analog.[2][3][4]

Reaction Scheme:



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Caption: Illustrative synthesis pathway for **4-Nitrobenzaldehyde-d4**.

Materials:

- Toluene-d8
- Nitrating mixture (concentrated nitric acid and sulfuric acid)
- Chromium trioxide (CrO_3)
- Acetic anhydride (Ac_2O)
- Appropriate deuterated solvents for workup and purification

Procedure:

- Nitration of Toluene-d8: Toluene-d8 is carefully nitrated using a mixture of nitric acid and sulfuric acid to yield 4-nitrotoluene-d7. The reaction temperature must be carefully controlled to prevent dinitration.
- Oxidation of 4-Nitrotoluene-d7: The resulting 4-nitrotoluene-d7 is then oxidized to **4-Nitrobenzaldehyde-d4**. A common laboratory method involves the use of chromium trioxide in acetic anhydride.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Workup and Purification: The reaction mixture is quenched with water, and the product is extracted with an organic solvent. The crude product is then purified, typically by recrystallization or column chromatography, to yield pure **4-Nitrobenzaldehyde-d4**.

Quality Control: Characterization of 4-Nitrobenzaldehyde-d4

Confirming the identity, purity, and isotopic enrichment of the purchased standard is critical.

a) Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H NMR is used to confirm the structure and assess the degree of deuteration. In a fully deuterated aromatic ring, the aromatic proton signals should be absent or significantly diminished. The aldehydic proton should be observable around 10.0 ppm.

Sample Preparation:

- Dissolve 5-10 mg of **4-Nitrobenzaldehyde-d4** in approximately 0.6 mL of a suitable deuterated solvent (e.g., CDCl_3 or DMSO-d_6) in an NMR tube.

Data Acquisition:

- Acquire a ^1H NMR spectrum on a 400 MHz or higher field spectrometer.
- Acquire a ^{13}C NMR spectrum to confirm the carbon framework.

b) Mass Spectrometry (MS)

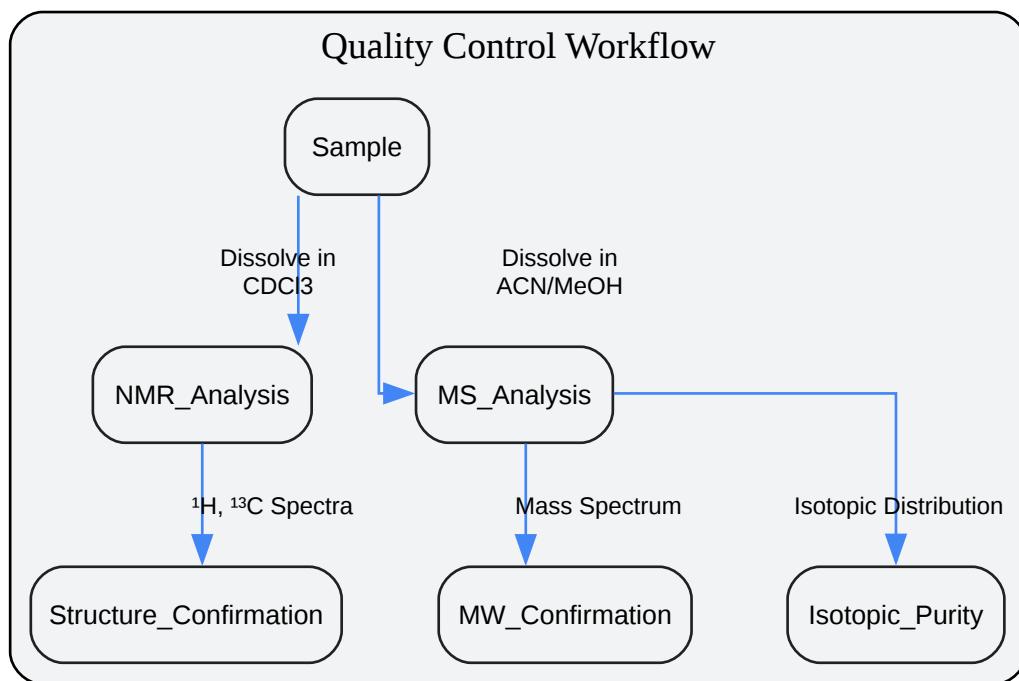
MS is used to confirm the molecular weight and determine the isotopic distribution.

Sample Preparation:

- Prepare a dilute solution of the compound in a suitable solvent (e.g., acetonitrile or methanol).

Data Acquisition:

- Analyze the sample using a high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) with an appropriate ionization source (e.g., ESI or APCI).
- The mass spectrum should show a prominent molecular ion peak at m/z corresponding to the deuterated compound ($\text{C}_7\text{HD}_4\text{NO}_3$).
- The isotopic distribution will reveal the percentage of d4, as well as any d3, d2, d1, or d0 species present.



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Caption: Quality control workflow for **4-Nitrobenzaldehyde-d4**.

Application as an Internal Standard in LC-MS/MS

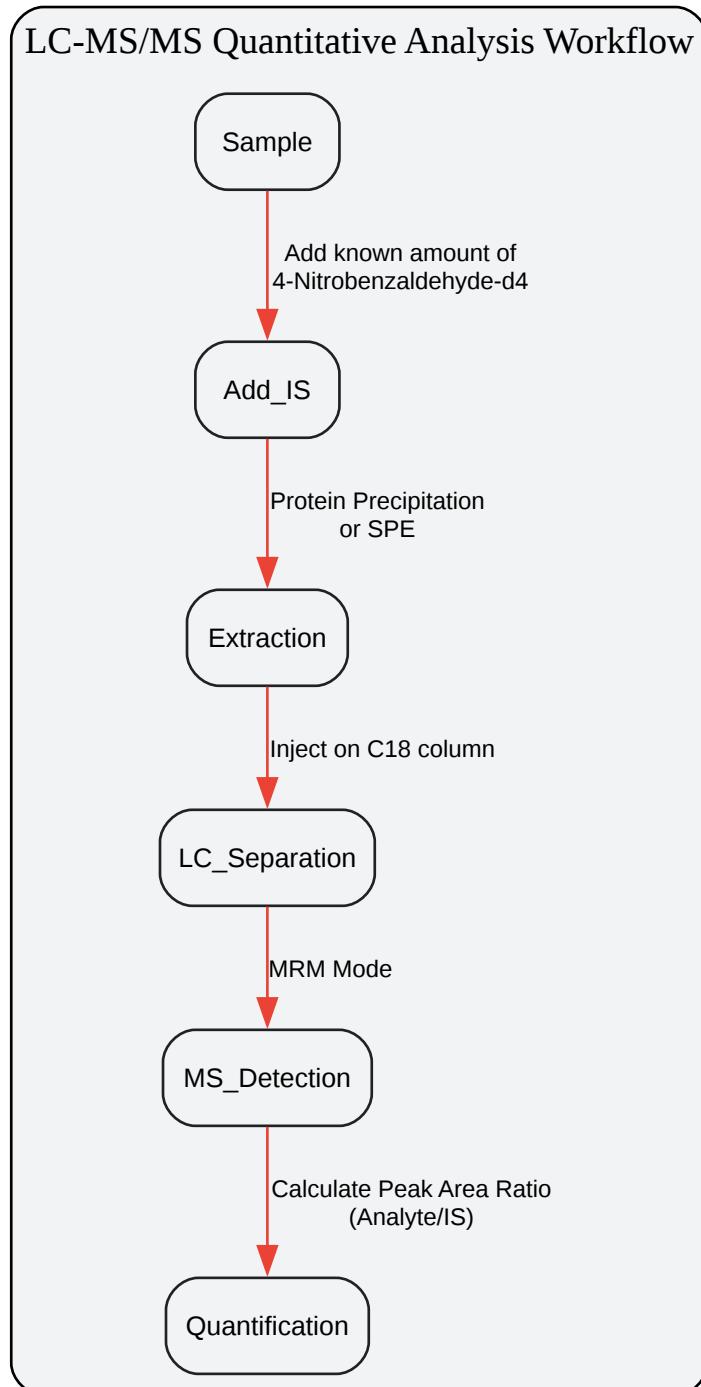
The primary application of **4-Nitrobenzaldehyde-d4** is as an internal standard for the quantification of non-deuterated 4-Nitrobenzaldehyde or related analytes in complex matrices.

Principle: A known amount of the deuterated internal standard is added to all samples, calibrators, and quality controls. The ratio of the analyte peak area to the internal standard peak area is used for quantification. This corrects for variations in sample preparation, injection volume, and matrix effects.

Experimental Workflow:

- Sample Preparation:
 - To a known volume or weight of the sample (e.g., plasma, urine, or tissue homogenate), add a precise amount of **4-Nitrobenzaldehyde-d4** solution of a known concentration.

- Perform sample clean-up, such as protein precipitation, liquid-liquid extraction, or solid-phase extraction, to remove interferences.
- LC-MS/MS Analysis:
 - Inject the extracted sample onto an appropriate LC column (e.g., C18) for chromatographic separation.
 - Use a mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode to detect and quantify the analyte and the internal standard. Specific precursor-to-product ion transitions for both the analyte and the d4-internal standard should be optimized.
- Data Analysis:
 - Generate a calibration curve by plotting the peak area ratio (analyte/internal standard) versus the concentration of the calibrators.
 - Determine the concentration of the analyte in the unknown samples by interpolating their peak area ratios from the calibration curve.



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Caption: Workflow for using **4-Nitrobenzaldehyde-d4** as an internal standard.

Conclusion

4-Nitrobenzaldehyde-d4 is a readily available, high-purity deuterated internal standard essential for accurate and precise quantitative analysis in various research and development settings. This guide provides a foundation for selecting a supplier and implementing robust analytical methodologies. Researchers should always refer to the supplier's certificate of analysis for batch-specific data and perform in-house validation of their analytical methods.

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